

Personal protective equipment for handling eCF506

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: eCF506

Cat. No.: B10774080

[Get Quote](#)

Essential Safety and Handling Guide for eCF506

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **eCF506**, a potent SRC/YES1 kinase inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact. Adherence to these guidelines is essential when working with this compound.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure to **eCF506**. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Recommendations
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1 or equivalent standards should be worn at all times in the laboratory.
Hand Protection	Nitrile Gloves	Double-gloving with nitrile gloves is recommended. Change gloves immediately if contaminated, punctured, or torn. Do not reuse disposable gloves.
Body Protection	Laboratory Coat	A buttoned, knee-length laboratory coat is required. A disposable gown is recommended for procedures with a high risk of splashing.
Respiratory	Fume Hood or Ventilated Enclosure	All handling of solid eCF506 and preparation of solutions should be conducted in a certified chemical fume hood or other ventilated enclosure.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **eCF506** is provided below for easy reference.

Property	Value
Molecular Formula	C ₂₆ H ₃₈ N ₈ O ₃
Molecular Weight	510.63 g/mol
Appearance	Crystalline solid
Solubility	Soluble in DMSO and Ethanol. Insoluble in water. ^[1]
Storage Temperature	Powder: -20°C for up to 3 years. In solvent: -80°C. ^[2]

Handling and Experimental Protocols

Strict adherence to the following protocols is necessary to ensure safe handling and accurate experimental results.

Protocol for Preparation of a 10 mM Stock Solution in DMSO:

- **Preparation:** Before handling, ensure all required PPE is correctly worn. The procedure must be performed in a certified chemical fume hood.
- **Weighing:** Tare a clean, dry vial on an analytical balance. Carefully weigh the desired amount of **eCF506** powder.
- **Dissolution:** Using a calibrated pipette, add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration.
- **Mixing:** Gently vortex or sonicate the vial at room temperature until the solid is completely dissolved.
- **Storage:** Aliquot the stock solution into smaller, clearly labeled, single-use vials to avoid repeated freeze-thaw cycles. Store at -80°C.

Disposal Plan

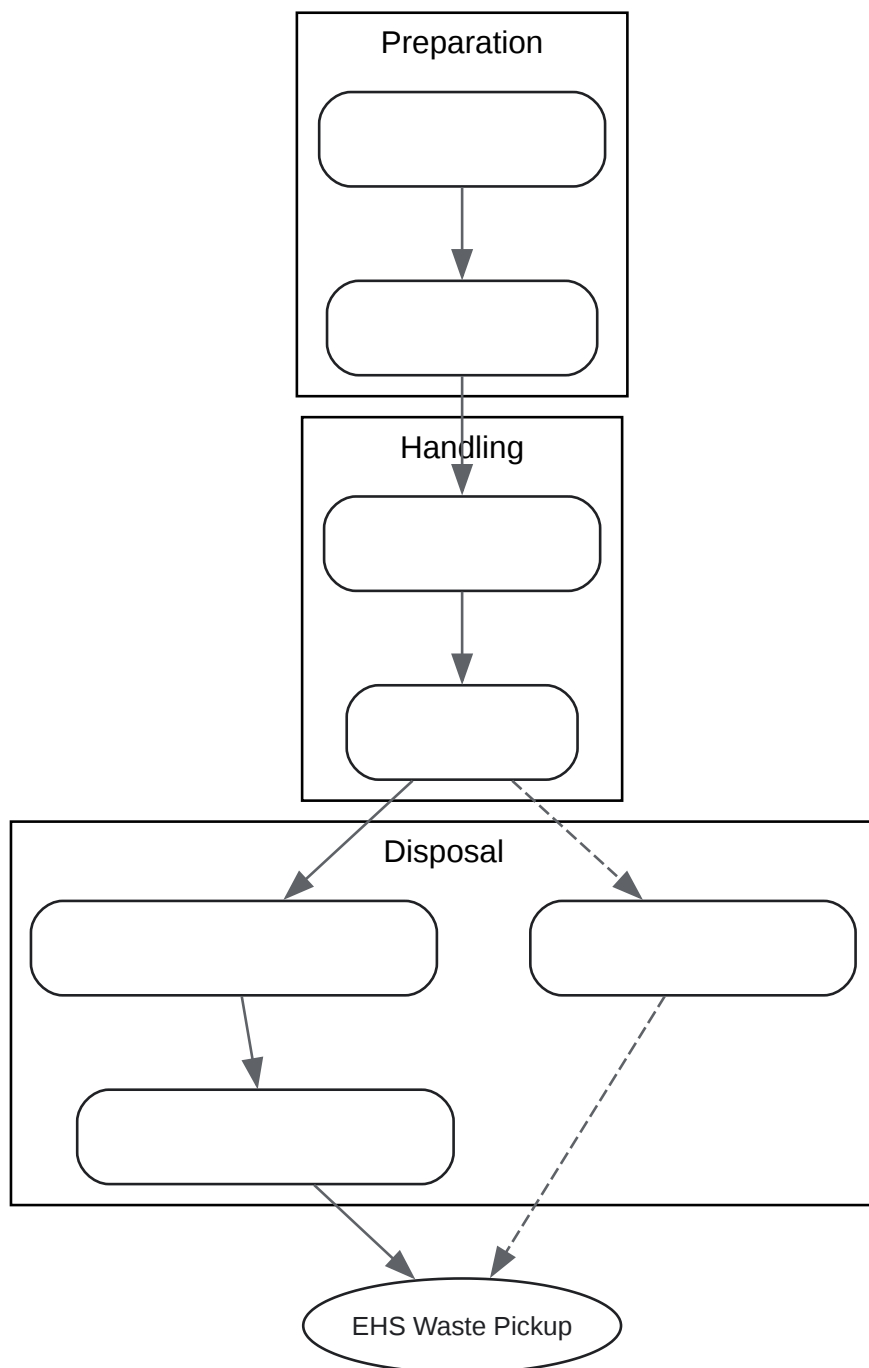
Proper disposal of **eCF506** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Protocol:

- **Solid Waste:** All disposable materials contaminated with **eCF506**, including gloves, pipette tips, and vials, must be disposed of in a designated hazardous waste container lined with a chemically resistant bag. This container should be clearly labeled as "Hazardous Chemical Waste."
- **Liquid Waste:** Unused or waste solutions of **eCF506** should be collected in a sealed, properly labeled hazardous waste container. Do not dispose of **eCF506** solutions down the drain.
- **Decontamination:** All non-disposable equipment and work surfaces should be decontaminated using a suitable laboratory detergent followed by a rinse with 70% ethanol.
- **Waste Pickup:** Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office.

Workflow for Safe Handling and Disposal of eCF506

Workflow for Safe Handling and Disposal of eCF506

[Click to download full resolution via product page](#)

Caption: This diagram outlines the procedural flow for the safe handling and disposal of eCF506.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Src inhibitor eCF506, Purity $\geq 98\%$ - CD BioGlyco [[bioglyco.com](https://www.bioglyco.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling eCF506]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10774080#personal-protective-equipment-for-handling-ecf506>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com